

# stability issues with 2-methylundecanol storage

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## Compound Focus: 2-Methyl-1-undecanol

CAS No.: 10522-26-6

Cat. No.: S573240

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## Ingredient Profile: 2-Methylundecanol

The table below summarizes the key information for 2-methylundecanol.

Property	Description
CAS Registry Number	10522-26-6 [1] [2]
Primary Function	Fragrance; enhances the smell of a product and/or perfumes the skin [3]
Genotoxicity	Not genotoxic (based on read-across data from suitable analogs) [1] [2]
Skin Sensitization	No skin sensitization potential (based on read-across data from suitable analogs) [1] [2]
Cramer Classification	Class I (Low Toxicity Concern) [1] [2]

## Frequently Asked Questions

- What is the toxicological concern for 2-methylundecanol?** The material has been evaluated as a Cramer Class I material, which indicates a low toxicity concern. Assessments for reproductive and

local respiratory toxicity were determined to be safe based on the Threshold of Toxicological Concern (TTC) for this class [1] [2].

- **Is 2-methylundecanol a skin sensitizer?** No. According to the RIFM fragrance ingredient safety assessment, data from read-across analogs show that 2-methylundecanol does not have skin sensitization potential [1] [2].

## General Principles for Stability Studies

While specific data for 2-methylundecanol is lacking, the following general principles for stability testing of chemicals and bulk pharmaceutical products are recommended practices.

### Stability Study Design

Adhering to established regulatory guidelines ensures that stability data is robust and defensible.

- **Batch Selection:** Stability studies should be conducted on at least two batches manufactured at least at a pilot scale [4].
- **Storage Conditions:** The storage conditions used in stability studies should reflect the real storage conditions of the material. It is not always necessary to strictly follow ICH climate zone conditions if the actual storage environment is different [4].
- **Transportation Considerations:** If the bulk product is transported between sites, the stability studies should also consider the duration and conditions (e.g., temperature, humidity) encountered during transport [4].

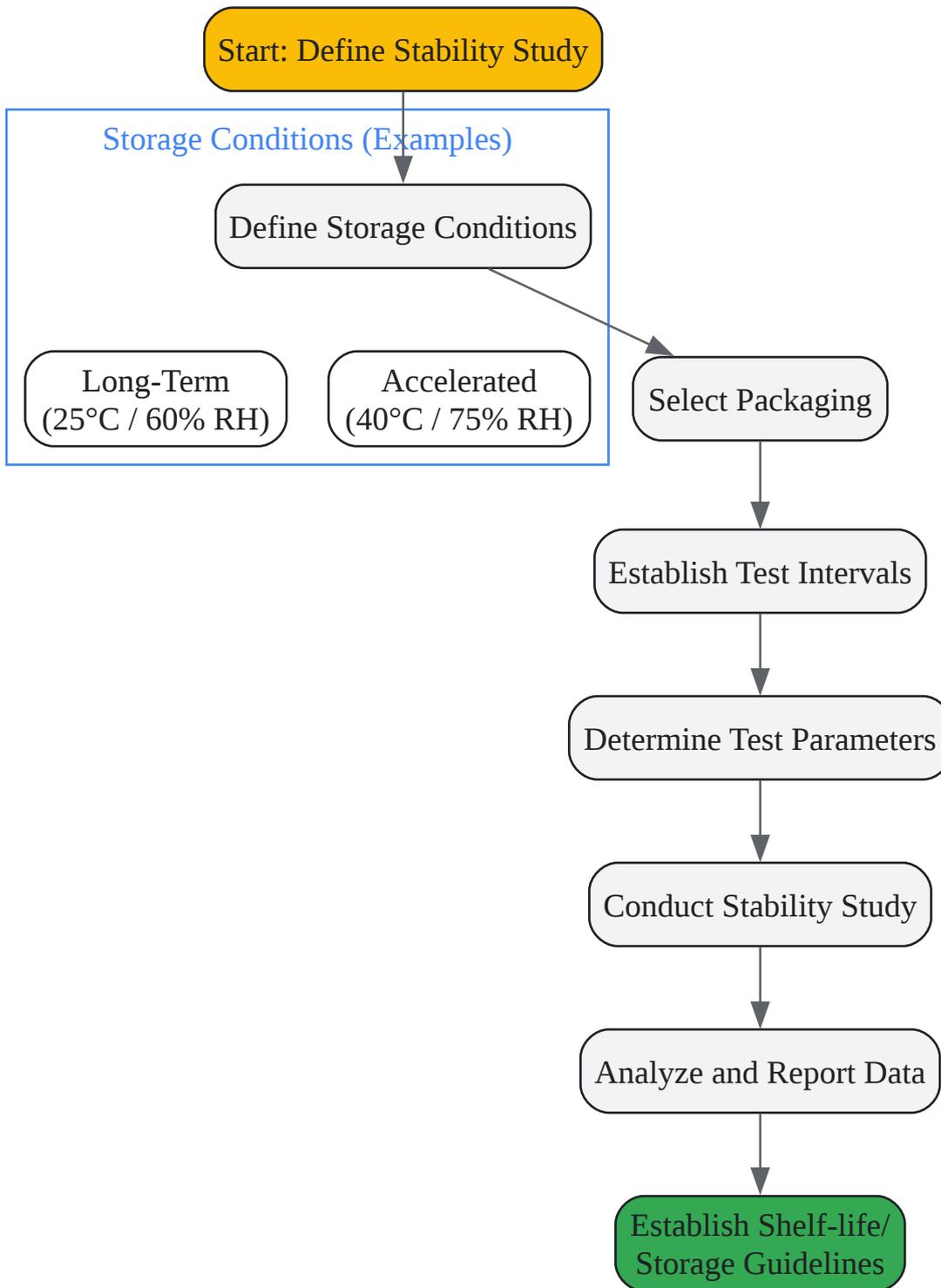
### Common Stability Storage Conditions

The table below outlines standard storage condition types used in stability testing to simulate different scenarios [5].

Condition Type	Standard Parameters	Purpose
Long-Term	25°C ± 2°C / 60% RH ± 5% RH	Simulates standard storage to determine shelf life.
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	Bridges data between long-term and accelerated conditions, often for subtropical climates.
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	Stresses the product to rapidly predict degradation and estimate shelf life.

## Proposed Experimental Workflow for Stability Assessment

Since specific protocols for 2-methylundecanol are not available, the following workflow outlines a general approach to designing a stability study for a chemical substance. You can use this as a template to develop your own study for 2-methylundecanol.



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## Methodology for a Stability Study

- **Define Storage Conditions:** Select conditions based on the actual storage and transportation environments the material will encounter [4]. This typically includes:
  - **Long-Term Storage:** To establish the re-test period or shelf life under recommended storage conditions. Example: 25°C ± 2°C / 60% RH ± 5% RH [5].
  - **Accelerated Storage:** To understand potential degradation pathways and predict stability in a shorter time frame. Example: 40°C ± 2°C / 75% RH ± 5% RH [5].
- **Select Packaging:** Conduct the study in the "standard container" intended for storage. The packaging acts as the primary barrier against environmental factors like moisture and oxygen [5] [4].
- **Establish Test Intervals:** Create a schedule for pulling samples (e.g., time zero, 1, 3, 6, 9, 12, 24, and 36 months) to monitor changes over time.
- **Determine Test Parameters:** Define the critical quality attributes to test. For a fragrance alcohol like 2-methylundecanol, this should include:
  - **Purity and Assay:** Using techniques like HPLC or GC to quantify the active material and detect the formation of any degradation products (e.g., through oxidation to the corresponding aldehyde or acid).
  - **Physical Characteristics:** Appearance, color, and clarity.
  - **Odor Profile:** Sensory evaluation to detect any off-notes resulting from degradation.
- **Conduct Stability Study:** Place the samples in the controlled stability chambers and test them according to the predefined schedule and parameters.
- **Analyze and Report Data:** Interpret the results to determine the degradation rate and establish a scientifically justified storage condition and shelf-life or re-test period.

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## References

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